

Navigating the Handling of Bis-PEG8-acid: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *Bis-PEG8-acid*

Cat. No.: *B606185*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Bis-PEG8-acid**, a bifunctional PEG linker integral to bioconjugation, drug delivery systems, and the development of PROTACs and antibody-drug conjugates (ADCs).^{[1][2][3][4][5]} While generally considered non-hazardous, adherence to proper laboratory protocols is essential to ensure personnel safety and maintain the integrity of this critical reagent.

Core Concepts and Applications

Bis-PEG8-acid, also known by its IUPAC name 4,7,10,13,16,19,22,25-octaooxaoctacosanedioic acid, is a hydrophilic polyethylene glycol (PEG) derivative. Its key feature is the presence of terminal carboxylic acid groups, which can be activated to react with primary amine groups on molecules such as proteins, peptides, or other compounds to form stable amide bonds. The hydrophilic PEG spacer enhances the solubility of the resulting conjugate in aqueous media.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **Bis-PEG8-acid** is fundamental to its safe handling and application. The following table summarizes key quantitative data.

Property	Value	Source(s)
Chemical Formula	C20H38O12	
Molecular Weight	470.51 g/mol	
CAS Number	1246189-43-4	
Appearance	Solid	
Purity	>97%	
Solubility	Soluble in water, DMSO, DCM, DMF	

Experimental Protocols: A Framework for Safe Handling

While specific experimental protocols will vary based on the application, the following outlines a general framework for the safe handling of **Bis-PEG8-acid** in a laboratory setting. This is based on standard practices for handling non-hazardous chemical reagents.

Receiving and Initial Inspection

- Procedure: Upon receipt, visually inspect the packaging for any signs of damage or leakage. Verify that the product name, CAS number, and quantity match the order specifications.
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and gloves.

Storage

- Short-Term Storage (days to weeks): Store in a dry, dark environment at 0 - 4°C.
- Long-Term Storage (months to years): For extended periods, store at -20°C.
- General Guidance: Keep the container tightly sealed to prevent moisture absorption.

Preparation of Stock Solutions

- Procedure: To prepare a stock solution, allow the reagent to equilibrate to room temperature before opening the container to prevent condensation. Weigh the desired amount of **Bis-PEG8-acid** in a clean, dry container. Add the appropriate solvent (e.g., DMSO) and mix until fully dissolved.
- PPE: Wear a lab coat, safety glasses, and chemical-resistant gloves.

Use in Reactions (e.g., Amide Coupling)

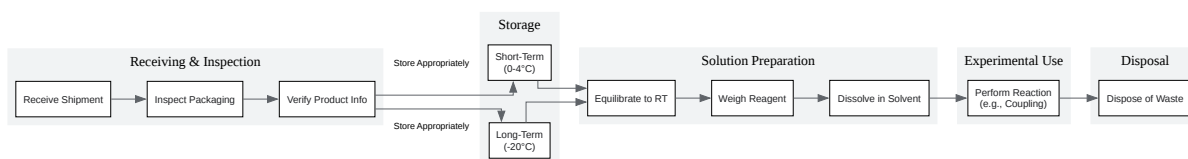
- Procedure: Conduct all reactions within a well-ventilated fume hood. The terminal carboxylic acids of **Bis-PEG8-acid** can be reacted with primary amines in the presence of activating agents like EDC or HATU.
- PPE: A lab coat, safety glasses, and appropriate gloves are mandatory.

Disposal

- Procedure: Dispose of unused material and waste in accordance with local, state, and federal regulations. As it is considered a non-hazardous chemical, standard chemical waste disposal procedures are typically appropriate.

Visualizing the Workflow: From Receipt to Disposal

The following diagram illustrates the key stages in the safe handling and use of **Bis-PEG8-acid**.



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Caption: A logical workflow for the safe handling of **Bis-PEG8-acid**.

Hazard Identification and Safety Precautions

Bis-PEG8-acid is generally shipped under ambient temperature as a non-hazardous chemical. However, as with any laboratory chemical, it is crucial to follow standard safety practices.

- Eye Contact: May cause eye irritation. In case of contact, immediately flush eyes with plenty of water for at least 15 minutes.
- Skin Contact: May cause skin irritation. In case of contact, wash off with soap and plenty of water.
- Inhalation: May be harmful if inhaled. Move the person into fresh air.
- Ingestion: May be harmful if swallowed. Rinse mouth with water.

Always wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.

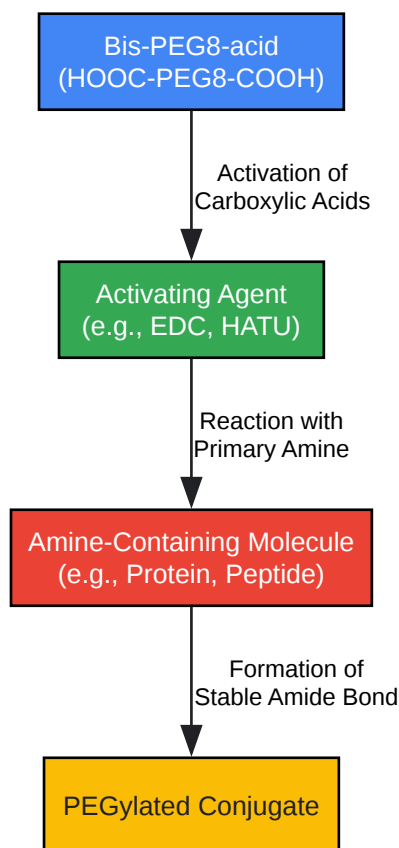
Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Bis-PEG8-acid**:

- Eye/Face Protection: Use safety glasses with side-shields.
- Skin Protection: Wear appropriate protective gloves and a lab coat.
- Respiratory Protection: Not required under normal conditions of use. If dust is generated, a dust mask may be appropriate.

Signaling Pathways and Logical Relationships

The primary role of **Bis-PEG8-acid** is as a linker in bioconjugation. The logical relationship in a typical reaction is illustrated below.



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Caption: The reaction pathway for conjugating **Bis-PEG8-acid**.

By adhering to these guidelines, researchers can safely and effectively utilize **Bis-PEG8-acid** in their drug development and bioconjugation endeavors. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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